

Application Notes and Protocols for Long-Term Studies of ML-210

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Compound of Interest

Compound Name: ML-210
CAS No.: 1360705-96-9
Cat. No.: B609125

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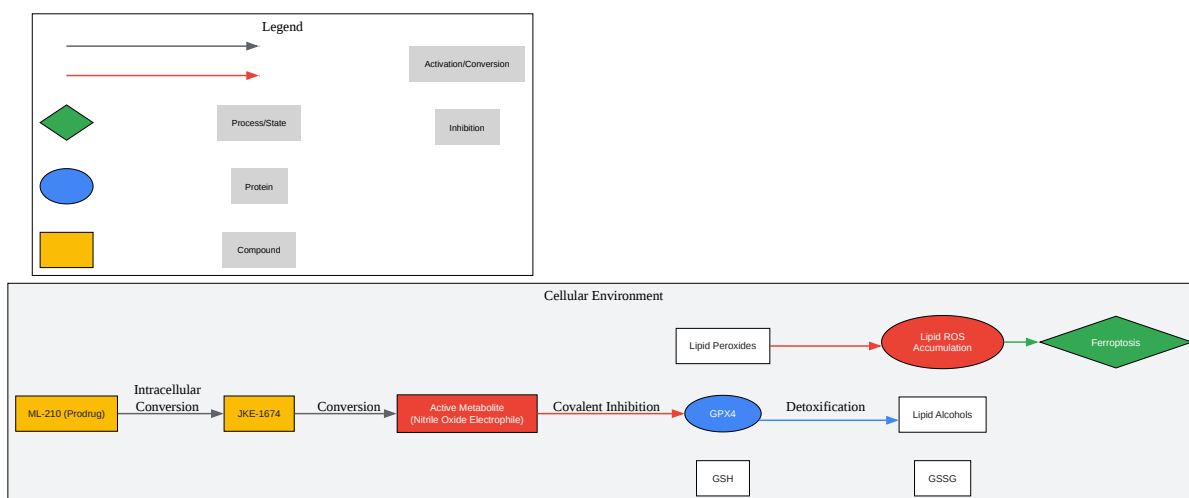
These application notes provide a comprehensive guide for the experimental design of long-term studies involving the ferroptosis-inducing agent, **ML-210**. The protocols outlined below are based on the current understanding of **ML-210**'s mechanism of action and available in vivo data for structurally related compounds. It is crucial to note that while **ML-210** is a potent inducer of ferroptosis, its in vivo application may be better served by its more stable derivative, JKE-1674.[1] The following protocols are designed to be adaptable for both compounds and should be optimized in pilot studies before commencing large-scale, long-term experiments.

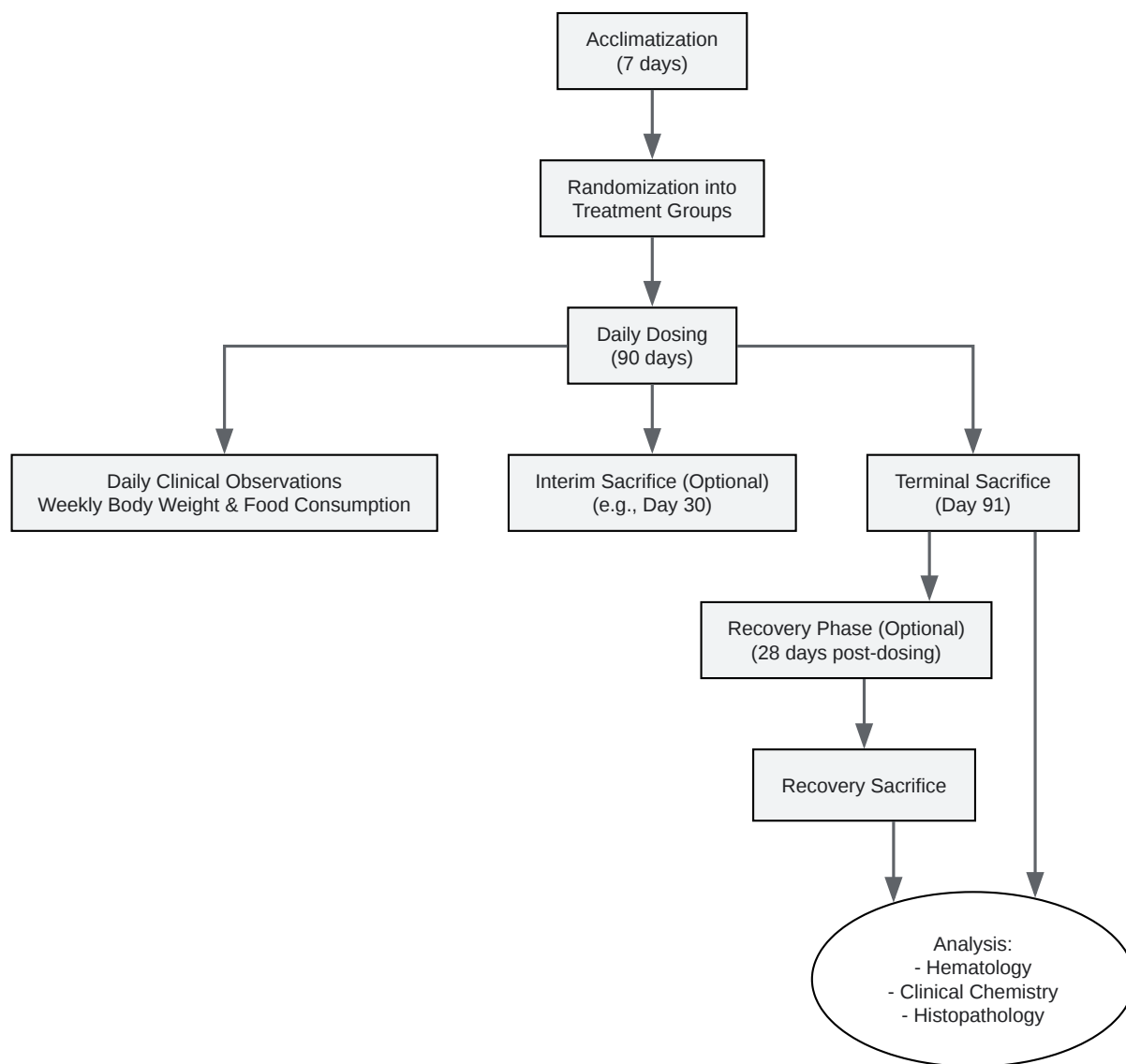
Mechanism of Action: Inducing Ferroptosis through GPX4 Inhibition

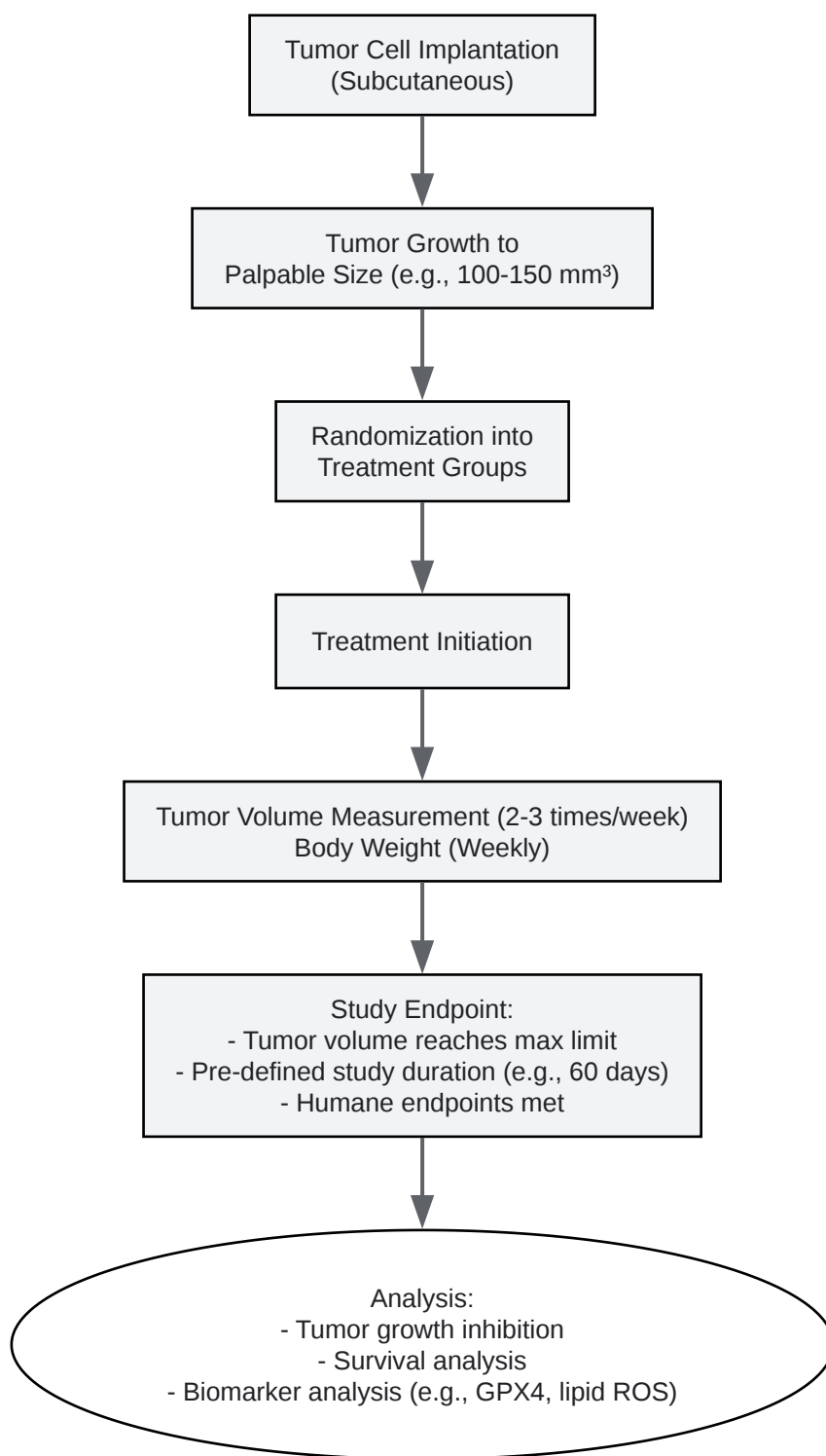
ML-210 is a pro-drug that undergoes intracellular transformation to covalently inhibit Glutathione Peroxidase 4 (GPX4), a key enzyme in the cellular antioxidant defense system.[2] GPX4 is responsible for detoxifying lipid peroxides. By inhibiting GPX4, **ML-210** leads to an accumulation of lipid reactive oxygen species (ROS), ultimately triggering a form of iron-dependent programmed cell death known as ferroptosis. This distinct mechanism of cell death

makes **ML-210** and other GPX4 inhibitors promising therapeutic agents, particularly for cancers that are resistant to traditional apoptosis-inducing therapies.

Signaling Pathway of ML-210-Induced Ferroptosis







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References

- 1. JCI - Ferroptosis: the vulnerability within a cancer monster [[jci.org](https://www.jci.org)]
- 2. ZX703: A Small-Molecule Degradar of GPX4 Inducing Ferroptosis in Human Cancer Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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